

Preliminary Phytotoxicity Studies of Cyclopyrimorrate: A Technical Guide

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Compound of Interest

Compound Name: *Cyclopyrimorrate*

Cat. No.: *B1669518*

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Introduction

Cyclopyrimorrate is a novel pyridazine herbicide developed by Mitsui Chemicals Agro, Inc. for the selective control of a wide range of weeds in rice cultivation.^[1] Its unique mode of action, targeting a novel enzyme site, makes it an important tool for managing herbicide-resistant weed populations.^[2] This technical guide provides an in-depth overview of the preliminary phytotoxicity studies of **Cyclopyrimorrate**, focusing on its mechanism of action, experimental evaluation protocols, and available efficacy data. While comprehensive quantitative data on the effective concentrations for various weed species remains limited in publicly accessible literature, this guide synthesizes the current understanding of **Cyclopyrimorrate**'s phytotoxic properties.

Mechanism of Action

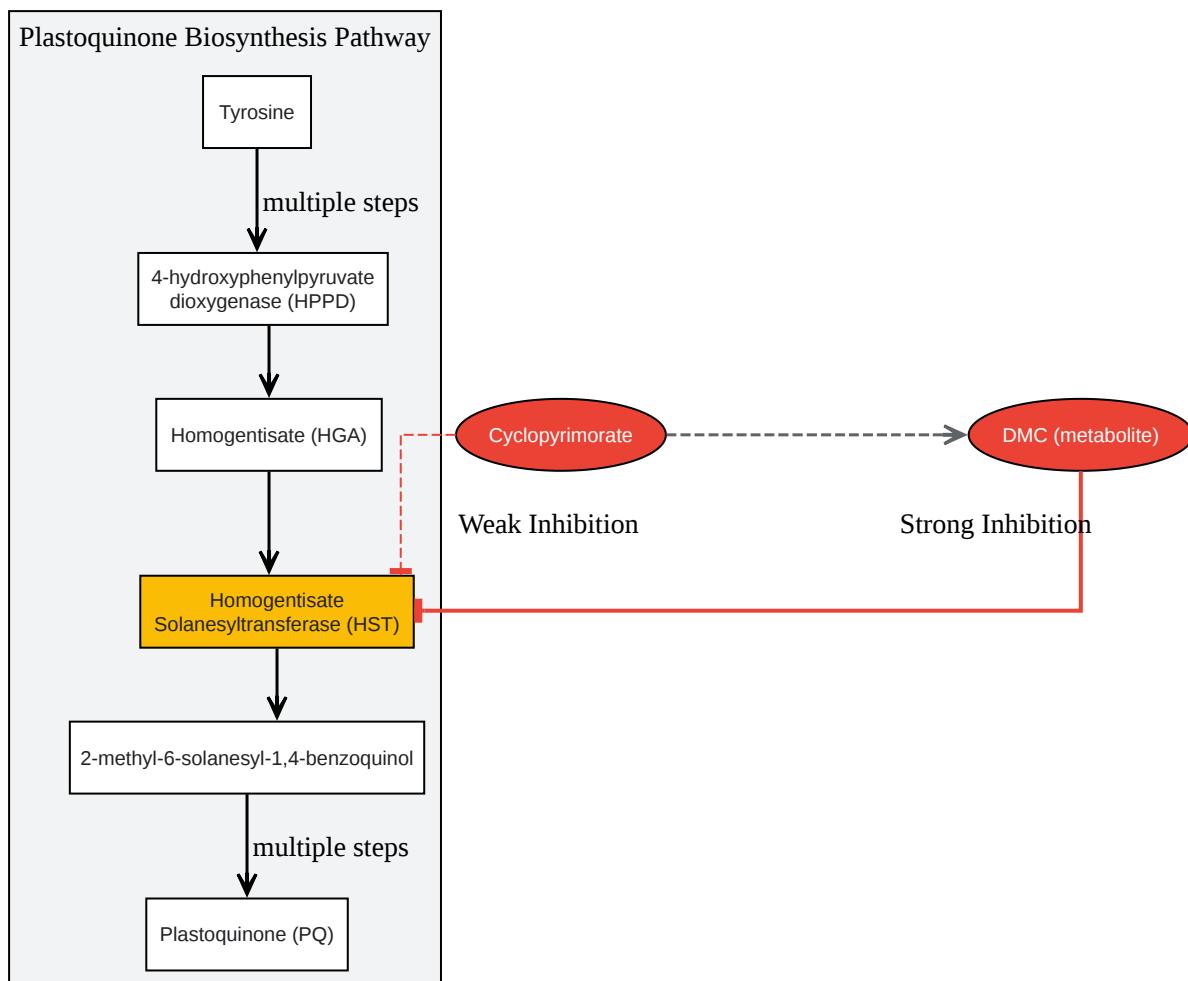
Cyclopyrimorrate functions as a potent inhibitor of the plastoquinone (PQ) biosynthesis pathway, a critical process for photosynthesis and other vital plant functions.^[3] Specifically, **Cyclopyrimorrate** targets and inhibits the enzyme homogentisate solanesyltransferase (HST).^[3] This inhibition leads to a cascade of effects within the plant:

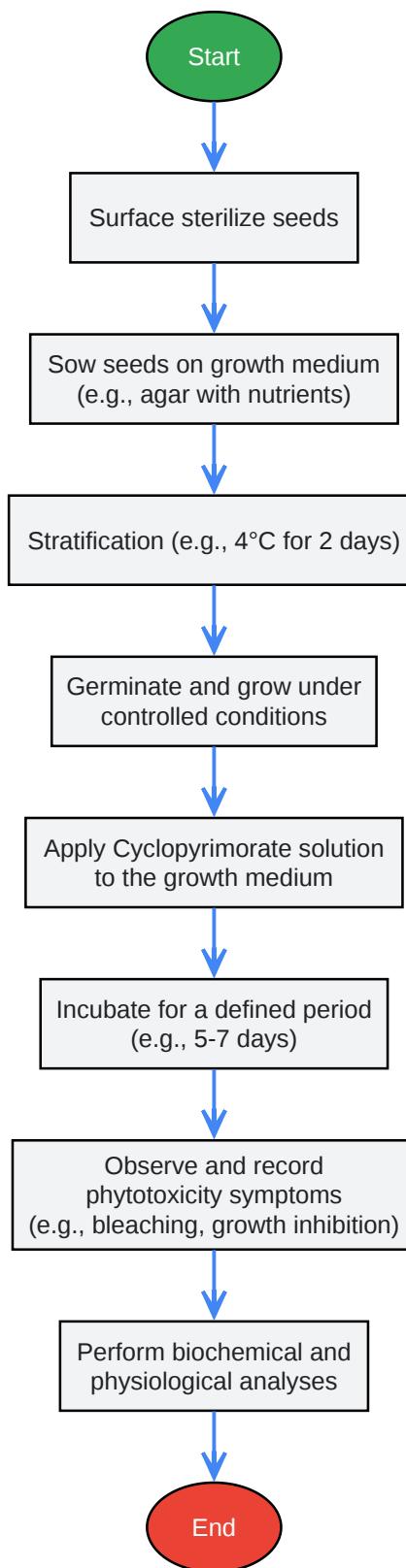
- Accumulation of Homogentisate (HGA): As the substrate for HST, the blockage of the enzyme leads to a significant build-up of HGA within plant tissues.^[4]

- Depletion of Plastoquinone (PQ): The inhibition of HST directly prevents the synthesis of PQ, a vital electron carrier in the photosynthetic electron transport chain.
- Carotenoid Biosynthesis Disruption: The disruption of the PQ pathway indirectly affects carotenoid biosynthesis, leading to the characteristic bleaching symptoms observed in susceptible plants. This is due to the photo-oxidative destruction of chlorophyll in the absence of protective carotenoids.

Interestingly, *in planta*, **Cyclopyrimorate** is metabolized to des-morpholinocarbonyl **cyclopyrimorate** (DMC), which has been shown to be a more potent inhibitor of HST than the parent compound.

Signaling Pathway Diagram



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